

Stability and proper storage conditions for 1-Desoxymethylsphinganine-d5

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Compound of Interest

Compound Name: 1-Desoxymethylsphinganine-d5

Cat. No.: B11940099

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Technical Support Center: 1-Desoxymethylsphinganine-d5

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, proper storage, and use of **1-Desoxymethylsphinganine-d5** as an internal standard in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid 1-Desoxymethylsphinganine-d5?

For long-term stability, solid **1-Desoxymethylsphinganine-d5** should be stored at -20°C. The manufacturer suggests a stability of at least one year under these conditions.

Q2: How should I prepare and store solutions of 1-Desoxymethylsphinganine-d5?

It is recommended to prepare stock solutions in solvents such as methanol or a chloroform/methanol mixture. For extended stability of the solution, it is best to store it at -80°C. One common practice for similar deuterated sphingolipid standards is to prepare a stock solution in methanol and store it at -80°C.^[1]

Q3: What is the recommended solvent for dissolving 1-Desoxymethylsphinganine-d5?

1-Desoxymethylsphinganine-d5 is soluble in dimethyl sulfoxide (DMSO) at a concentration of 10 mM. For use as an internal standard in lipidomics, it is commonly dissolved in methanol or a mixture of chloroform and methanol.[2]

Q4: Can I store solutions of **1-Desoxymethylsphinganine-d5** at -20°C?

While the solid form is stable at -20°C, for prepared solutions, storage at -80°C is recommended to ensure long-term stability and prevent potential degradation.[1]

Q5: Is **1-Desoxymethylsphinganine-d5** sensitive to light?

There is no indication from the available data that **1-Desoxymethylsphinganine-d5** is light-sensitive. However, as a general laboratory practice, it is always advisable to store standards in amber vials or protected from direct light.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Poor Signal or No Signal in Mass Spectrometry	Improper storage leading to degradation.	Ensure the compound (both solid and in solution) has been stored at the recommended temperatures (-20°C for solid, -80°C for solutions).
Incomplete dissolution.	Ensure the compound is fully dissolved in the chosen solvent. Gentle vortexing or sonication may aid dissolution.	
Low concentration in the final sample.	Verify the concentration of your stock solution and the dilution factor used for spiking into your sample.	
High Variability in Quantification	Inconsistent addition of the internal standard.	Add a precise and consistent amount of the 1-Desoxymethylsphinganine-d5 internal standard to all samples and calibration standards at the beginning of the sample preparation process.
Degradation of the internal standard in the sample matrix during processing.	Minimize the time between adding the internal standard and final analysis. Keep samples on ice or at 4°C during processing.	
Isotopic Overlap or Interference	Presence of isobaric compounds in the sample.	Optimize chromatographic separation to resolve the analyte of interest from interfering compounds. Ensure that the mass spectrometer resolution is adequate to distinguish between the

deuterated standard and any potential interferences.

Storage and Stability Data

Parameter	Condition	Recommendation/Data	Source
Physical Form	Solid	Powder	Manufacturer Data
Long-term Storage (Solid)	Temperature	-20°C	Manufacturer Data
Stability (Solid)	Duration at -20°C	≥ 1 year	Manufacturer Data
Storage (Solution)	Temperature	-80°C	[1]
Recommended Solvents	For Stock Solutions	Methanol, Chloroform/Methanol, DMSO (10 mM)	[1][2]

Experimental Protocols

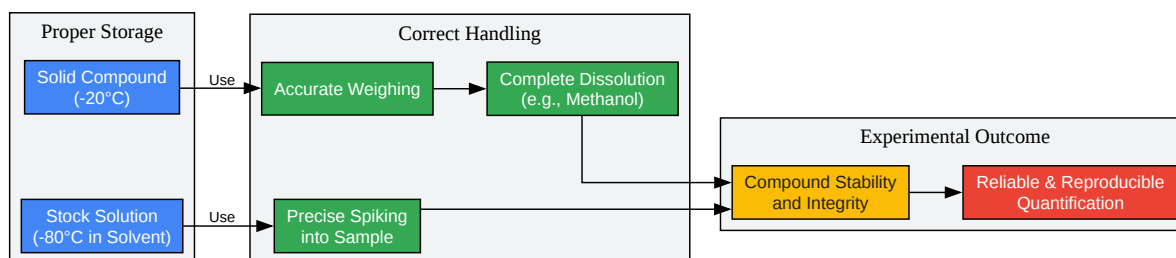
Protocol: Use of **1-Desoxymethylsphinganine-d5** as an Internal Standard for Sphingolipid Analysis in Plasma

This protocol provides a general workflow for the use of **1-Desoxymethylsphinganine-d5** as an internal standard for the quantification of sphingolipids in plasma samples by liquid chromatography-mass spectrometry (LC-MS).

- Preparation of Internal Standard Stock Solution:
 - Allow the vial of solid **1-Desoxymethylsphinganine-d5** to equilibrate to room temperature before opening.
 - Prepare a 1 mg/mL stock solution in methanol.
 - From this stock, prepare a working solution of a suitable concentration (e.g., 1 µg/mL) in methanol. Store the stock and working solutions at -80°C in amber glass vials.

- Sample Preparation and Lipid Extraction:
 - Thaw plasma samples on ice.
 - To 50 μ L of plasma, add a precise volume (e.g., 10 μ L) of the **1-Desoxymethylsphinganine-d5** working solution.
 - Add 2 mL of a chloroform/methanol (1:2, v/v) mixture.
 - Vortex the mixture for 30 seconds.
 - Incubate at room temperature for 30 minutes with occasional vortexing.
 - Add 0.5 mL of chloroform and 0.5 mL of water, vortexing after each addition.
 - Centrifuge at 3,500 x g for 15 minutes at 4°C to separate the phases.
 - Carefully collect the lower organic phase containing the lipids into a new tube.
 - Dry the lipid extract under a gentle stream of nitrogen.
- Sample Reconstitution and Analysis:
 - Reconstitute the dried lipid extract in a suitable volume (e.g., 100 μ L) of the initial mobile phase for your LC method.
 - Vortex briefly and transfer to an autosampler vial.
 - Analyze the sample by LC-MS.

Visualizations



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Caption: Logical workflow for ensuring compound stability and reliable results.

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References

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- 2. Rapid evaluation of 25 key sphingolipids and phosphosphingolipids in human plasma by LC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
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